

Spectroscopic Profile of (-)-Isopulegone: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (-)-Isopulegone

CAS No.: 17882-43-8

Cat. No.: B3379921

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **(-)-Isopulegone**, a naturally occurring monoterpene ketone. The information presented herein is intended to support research, quality control, and drug development activities involving this compound. This document collates available Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, outlines relevant experimental protocols, and presents a logical workflow for spectroscopic analysis.

Spectroscopic Data of (-)-Isopulegone

The spectroscopic data for **(-)-Isopulegone** is summarized in the following tables. It is important to note that while extensive data is available for related compounds such as isopulegol and pulegone, a complete and unambiguously assigned experimental dataset for **(-)-Isopulegone** is not readily available in a single source. The data presented here is compiled from various sources and, where noted, may be based on closely related structures or predicted spectra.

Table 1: ¹H NMR Spectroscopic Data for Isopulegone

Note: Experimental ¹H NMR data for **(-)-Isopulegone** is not readily available in detail. The following table is a representative interpretation based on the known structure and data from related compounds. Chemical shifts (δ) are reported in parts per million (ppm) relative to a standard reference.

Proton Assignment	Chemical Shift (δ) (ppm)	Multiplicity	Coupling Constant (J) (Hz)
H-1	2.0 - 2.2	m	
H-2	2.3 - 2.5	m	
H-3ax	2.1 - 2.3	m	
H-3eq	2.4 - 2.6	m	
H-4	1.8 - 2.0	m	
H-5	1.4 - 1.6	m	
H-6ax	1.2 - 1.4	m	
H-6eq	1.9 - 2.1	m	
CH ₃ -7	0.9 - 1.0	d	~6.5
=CH ₂ -9a	4.7 - 4.8	s	
=CH ₂ -9b	4.8 - 4.9	s	
CH ₃ -10	1.7 - 1.8	s	

Table 2: ¹³C NMR Spectroscopic Data for Isopulegone

Note: The following are predicted ¹³C NMR chemical shifts for isopulegone. Experimental data for the specific (-)-enantiomer is not widely published.

Carbon Assignment	Chemical Shift (δ) (ppm)
C-1 (C=O)	~210
C-2	~55
C-3	~35
C-4	~32
C-5	~30
C-6	~42
C-7 (CH ₃)	~22
C-8 (C=)	~147
C-9 (=CH ₂)	~112
C-10 (CH ₃)	~21

Table 3: IR Spectroscopic Data for Isopulegone

Frequency (cm ⁻¹)	Intensity	Vibrational Mode
~2960-2850	Strong	C-H stretching (alkane)
~1710	Strong	C=O stretching (ketone)
~1645	Medium	C=C stretching (alkene)
~1450	Medium	C-H bending (CH ₂ , CH ₃)
~890	Strong	=C-H bending (out-of-plane)

Table 4: Mass Spectrometry Data for Isopulegone

Method: Electron Ionization (EI) Mass Spectrometry

m/z	Relative Intensity (%)	Possible Fragment Ion
152	~20	[M] ⁺ •
137	~15	[M - CH ₃] ⁺
109	~40	[M - C ₃ H ₇] ⁺
95	~60	[C ₆ H ₇ O] ⁺
81	100	[C ₆ H ₉] ⁺
67	~80	[C ₅ H ₇] ⁺

Experimental Protocols

The following are generalized experimental protocols for obtaining the spectroscopic data presented above. These protocols are based on standard techniques for the analysis of monoterpenoids and related natural products.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Sample Preparation:** A sample of **(-)-Isopulegone** (typically 5-10 mg) is dissolved in approximately 0.6 mL of a deuterated solvent (e.g., chloroform-d, CDCl₃) in a 5 mm NMR tube. A small amount of tetramethylsilane (TMS) may be added as an internal standard for chemical shift referencing ($\delta = 0.00$ ppm).
- **¹H NMR Spectroscopy:**
 - The ¹H NMR spectrum is acquired on a spectrometer operating at a frequency of 300 MHz or higher.
 - A standard single-pulse experiment is typically used.
 - Key parameters include a spectral width of approximately 15 ppm, a relaxation delay of 1-5 seconds, and an acquisition time of 2-4 seconds.
 - Data is processed with Fourier transformation, phasing, and baseline correction.
- **¹³C NMR Spectroscopy:**

- The ^{13}C NMR spectrum is acquired on the same instrument, operating at a corresponding frequency (e.g., 75 MHz for a 300 MHz spectrometer).
- A proton-decoupled pulse sequence is used to simplify the spectrum to single lines for each carbon atom.
- A wider spectral width (e.g., 220 ppm) is required.
- Due to the low natural abundance of ^{13}C , a larger number of scans and a longer total acquisition time are necessary to achieve a good signal-to-noise ratio.

Infrared (IR) Spectroscopy

- Sample Preparation: A small drop of neat **(-)-Isopulegone** liquid is placed between two sodium chloride (NaCl) or potassium bromide (KBr) plates to create a thin film. Alternatively, for Attenuated Total Reflectance (ATR) FT-IR, a drop of the sample is placed directly on the ATR crystal.
- Data Acquisition:
 - The IR spectrum is recorded using a Fourier Transform Infrared (FT-IR) spectrometer.
 - The spectrum is typically scanned over the mid-infrared range of 4000 to 400 cm^{-1} .
 - A background spectrum of the empty sample holder (or clean ATR crystal) is recorded and automatically subtracted from the sample spectrum.
 - Multiple scans (e.g., 16 or 32) are co-added to improve the signal-to-noise ratio.

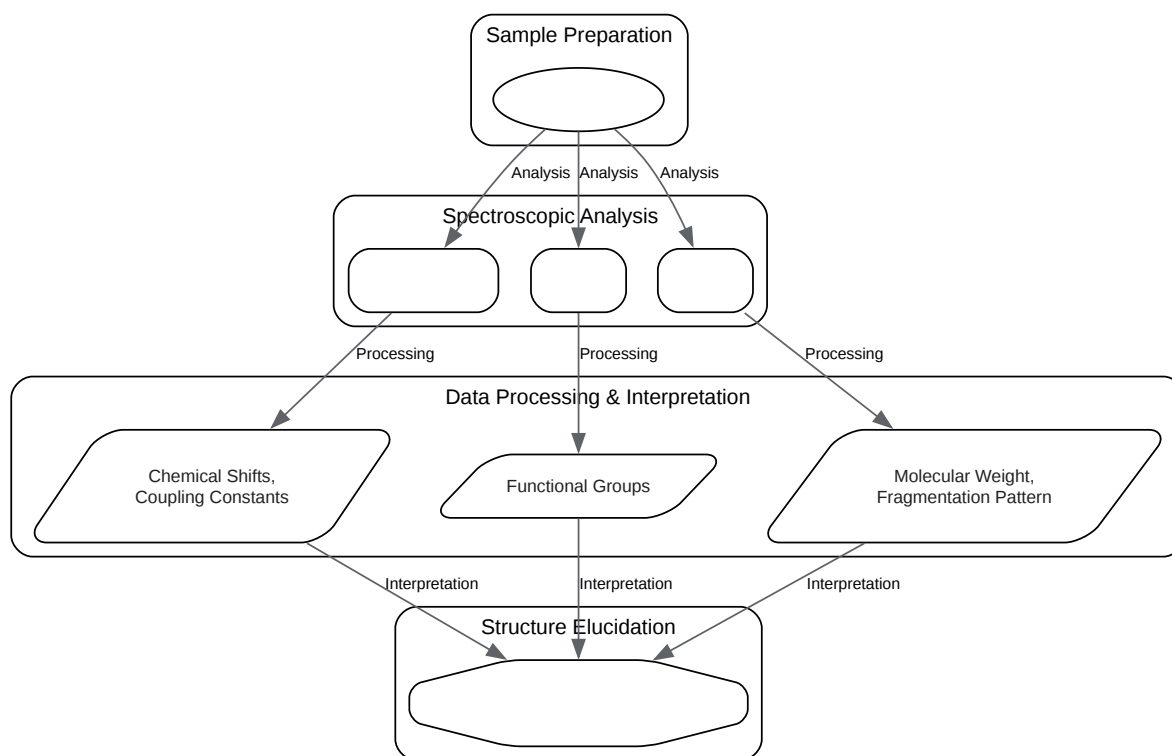
Mass Spectrometry (MS)

- Sample Introduction and Ionization:
 - For Gas Chromatography-Mass Spectrometry (GC-MS), a dilute solution of **(-)-Isopulegone** in a volatile solvent (e.g., dichloromethane or hexane) is injected into the GC. The compound is separated from other components on a capillary column before entering the mass spectrometer.

- Ionization is typically achieved by Electron Ionization (EI) at 70 eV.
- Mass Analysis:
 - The mass analyzer (e.g., a quadrupole) scans a range of mass-to-charge ratios (m/z), typically from 40 to 400 amu.
 - The resulting mass spectrum plots the relative abundance of ions at each m/z value. The molecular ion peak ($[M]^+$) corresponds to the molecular weight of the compound, and fragment ions provide information about its structure.

Workflow for Spectroscopic Analysis

The following diagram illustrates a typical workflow for the spectroscopic analysis and characterization of a natural product like **(-)-Isopulegone**.



[Click to download full resolution via product page](#)

Spectroscopic Analysis Workflow

- To cite this document: BenchChem. [Spectroscopic Profile of (-)-Isopulegone: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3379921/docs#spectroscopic-profile-of-isopulegone-a-technical-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)